

using 4'-Hydroxybutyranilide as a chemical intermediate

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Compound of Interest

Compound Name: 4'-Hydroxybutyranilide

CAS No.: 101-91-7

Cat. No.: B093819

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Technical Guide: **4'-Hydroxybutyranilide** as a Functional Scaffold Advanced Protocols for Synthesis, Functionalization, and Drug Discovery Applications[1]

Introduction: The Dual-Natured Scaffold

4'-Hydroxybutyranilide (CAS: 101-91-7), also known as

-(4-hydroxyphenyl)butanamide, is often dismissed simply as a lipophilic analog of Acetaminophen (Paracetamol) or a process impurity.[1] However, in modern medicinal chemistry, it serves as a critical bifunctional intermediate.[1]

Its value lies in its chemical duality:

- The Phenolic Handle (-OH): A reactive site for O-alkylation or glycosylation, allowing the attachment of solubilizing groups, linkers (for PROTACs), or pharmacophores.[1]
- The Amide Core (-NH-CO-): A stable, hydrogen-bonding motif that mimics the analgesic pharmacophore of paracetamol but with tunable lipophilicity (

chain vs.

chain).[1]

This guide provides validated protocols for synthesizing this scaffold and, more importantly, using it as an intermediate to construct complex ether derivatives (e.g., Bucetin analogs, Nequinatate precursors).[1]

Module 1: Upstream Synthesis (Preparation of the Intermediate)[1]

Before using **4'-Hydroxybutyranilide**, it must be synthesized with high purity, specifically devoid of di-acylated byproducts (

-dibutyryl species).[1]

Protocol A: Selective N-Acylation of 4-Aminophenol

Objective: Synthesize **4'-Hydroxybutyranilide** while preventing esterification of the phenol.[1]

Reagents:

- 4-Aminophenol (1.0 eq)[1]
- Butyric Anhydride (1.1 eq)[1]
- Ethyl Acetate (Solvent)[1]
- Acetic Acid (Catalyst, 0.1 eq)[1]

Methodology:

- Dissolution: Suspend 4-Aminophenol (10.9 g, 100 mmol) in Ethyl Acetate (150 mL) at room temperature.
- Activation: Add Acetic Acid (0.6 mL). Heat the suspension to 50°C.
 - Expert Insight: We use Ethyl Acetate/Acetic Acid instead of aggressive acyl chlorides.[1] The amine is significantly more nucleophilic than the phenol.[1] Under these mild

conditions, chemoselectivity is thermodynamic; the amide forms exclusively.[1]

- Addition: Add Butyric Anhydride (17.4 g, 110 mmol) dropwise over 30 minutes.
- Reaction: Stir at 60°C for 2 hours. The suspension will clear as the product forms, then potentially precipitate as it cools.[1]
- Workup: Cool to 0°C. Filter the resulting white solid. Wash with cold Ethyl Acetate (mL).[1]
- Purification: Recrystallize from Ethanol/Water (1:1) if HPLC purity is <98%.[1][2]

Validation Parameters:

Parameter	Acceptance Criteria	Method
Appearance	White to off-white crystalline powder	Visual
Melting Point	137–141°C	Capillary MP
Purity	>98.5% (Area %)	HPLC (C18, MeOH/H2O)

| Mass Spec | $[M+H]^+ = 180.2$ | ESI-MS |[1]

Module 2: Downstream Functionalization (Using the Intermediate)

This is the core application. You are using **4'-Hydroxybutyranilide** to build a larger molecule via Williamson Ether Synthesis.[1]

Protocol B: Selective O-Alkylation (Ether Synthesis)

Objective: Attach an alkyl chain (e.g., ethyl bromide for Bucetin analogs or complex halides for PROTAC linkers) to the phenolic oxygen without hydrolyzing the amide.[1]

Reagents:

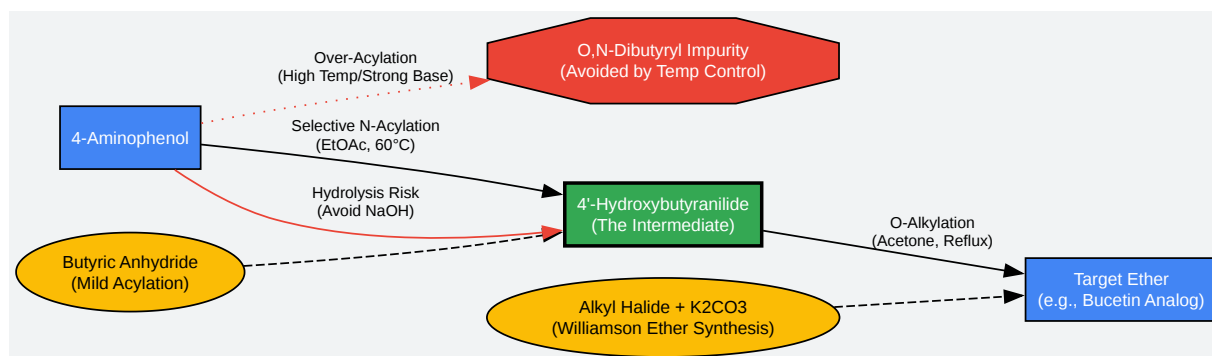
- **4'-Hydroxybutyranilide** (Intermediate from Module 1)[1][2][3]
- Alkyl Halide (e.g., Bromoethane, 1.2 eq)[1]
- Potassium Carbonate (, 2.0 eq)[1]
- Acetone (anhydrous) or DMF (if alkyl halide is unreactive)[1]

Step-by-Step Workflow:

- Deprotonation: In a round-bottom flask equipped with a reflux condenser, dissolve **4'-Hydroxybutyranilide** (1.8 g, 10 mmol) in anhydrous Acetone (30 mL). Add anhydrous (2.76 g, 20 mmol).
 - Critical Control: Do not use NaOH or KOH.[1] Strong hydroxide bases can hydrolyze the amide bond (breaking your scaffold).[1] Carbonate is sufficient to deprotonate the phenol () but too weak to attack the amide.[1]
- Activation: Stir at room temperature for 30 minutes. The mixture will turn slightly yellow as the phenoxide generates.
- Alkylation: Add the Alkyl Halide (12 mmol) dropwise.
- Reflux: Heat to reflux (56°C for Acetone) for 6–12 hours. Monitor by TLC (Silica, 50% EtOAc/Hexane).[1]
- Quench: Cool to room temperature. Filter off the inorganic salts ().[1]
- Isolation: Evaporate the filtrate to dryness.
- Recrystallization: Recrystallize the crude ether from Ethanol.

Module 3: Visualization of Chemical Logic

The following diagram illustrates the synthesis flow and the critical decision points to avoid side reactions (esterification or hydrolysis).



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Caption: Figure 1. Synthetic pathway for generating and utilizing the **4'-Hydroxybutyranilide** scaffold. Red paths indicate failure modes (side reactions) to be avoided via protocol controls.

Module 4: Analytical & Biological Context

Analytical Separation (HPLC)

When using this intermediate, you must distinguish it from the starting material (4-AP) and potential hydrolysis products.[1]

- Column: C18 Reverse Phase (mm, 5 μ m)[1]
- Mobile Phase A: 0.1% Formic Acid in Water[1]
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B over 10 minutes.
- Retention Logic:

- 4-Aminophenol: ~1.5 min (Polar)[1]
- Paracetamol (Reference): ~3.2 min[1]
- **4'-Hydroxybutyranilide**: ~4.8 min (Increased lipophilicity due to propyl chain)[1]
- Target Ether: >6.0 min (Non-polar)[1]

SAR Implications (Why use this intermediate?)

Researchers substitute the acetyl group of paracetamol with the butyryl group of **4'-Hydroxybutyranilide** to modulate LogP (Partition Coefficient).[1]

Compound	Substituent	LogP (Approx)	Biological Implication
Paracetamol	Methyl ()	0.46	High water solubility; rapid clearance.[1]
4'-Hydroxybutyranilide	Propyl ()	1.62	Enhanced skin permeation; altered metabolism.
Bucetin Analog	Ether deriv.[1]	>2.0	Potential for blood-brain barrier penetration.[1]

Application Note: Use **4'-Hydroxybutyranilide** when your lead compound (paracetamol-based) is too hydrophilic to penetrate lipid membranes or when you need to slow down hepatic clearance by steric hindrance at the amide.[1]

References

- Synthesis & Properties: PubChem Compound Summary for CID 66874, **4'-Hydroxybutyranilide**. [1] National Center for Biotechnology Information (2025). [1] Retrieved from [Link]

- Analog Development: Fujimura, H., & Shinozaki, K. (1996).[1][4] N-(4-Ethoxyphenyl)-3-oxobutanamide and related analogs as analgesic-antipyretics.[1][4] (Contextualizing the ether derivatives of hydroxy-anilides).
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